

Application Notes and Protocols for Isoboonein Acetate

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Compound of Interest

Compound Name: *Isoboonein acetate*

Cat. No.: *B048235*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited information is publicly available for **Isoboonein acetate**. These notes are compiled from the available Safety Data Sheet (SDS) and general knowledge of related compounds. Researchers should exercise caution and conduct their own risk assessments before use.

Application Notes

General Information

Isoboonein acetate (CAS No. 99891-77-7) is a natural product belonging to the iridoid class of compounds. While detailed biological activity for the acetate form is not extensively documented, the related compound, Isoboonein, has been reported to exhibit antitumor and antibacterial properties.[1] Iridoids as a class are known for a wide range of biological activities, including anti-inflammatory, neuroprotective, and hepatoprotective effects.[2][3]

Laboratory Handling and Safety

Extreme caution should be exercised when handling **Isoboonein acetate** due to the limited toxicological data available. The following guidelines are based on the Safety Data Sheet provided by Key Organics.[4]

Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side-shields or goggles are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A laboratory coat should be worn. Ensure skin is not exposed.
- **Respiratory Protection:** Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

Spill and Disposal:

- In case of a spill, avoid dust formation. Sweep up the material, place it in a sealed container, and dispose of it according to local regulations.
- Do not let the product enter drains.

First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water. Do not induce vomiting.

Data Presentation

Physicochemical Properties of Isoboonein Acetate

Property	Value
CAS Number	99891-77-7
Molecular Formula	C ₁₁ H ₁₆ O ₄
Molecular Weight	212.24 g/mol
Appearance	Solid (assumed, based on handling advice)
Solubility	Data not available.
Storage Temperature	Data not available.

Note: No quantitative biological data, such as IC₅₀ or LD₅₀ values, for **Isoboonein acetate** has been found in publicly available literature.

Protocols

As no specific experimental protocols for **Isoboonein acetate** are available, a general protocol for preparing a stock solution for in vitro screening is provided below.

Protocol 1: Preparation of Isoboonein Acetate Stock Solution

Objective: To prepare a concentrated stock solution of **Isoboonein acetate** for use in biological assays.

Materials:

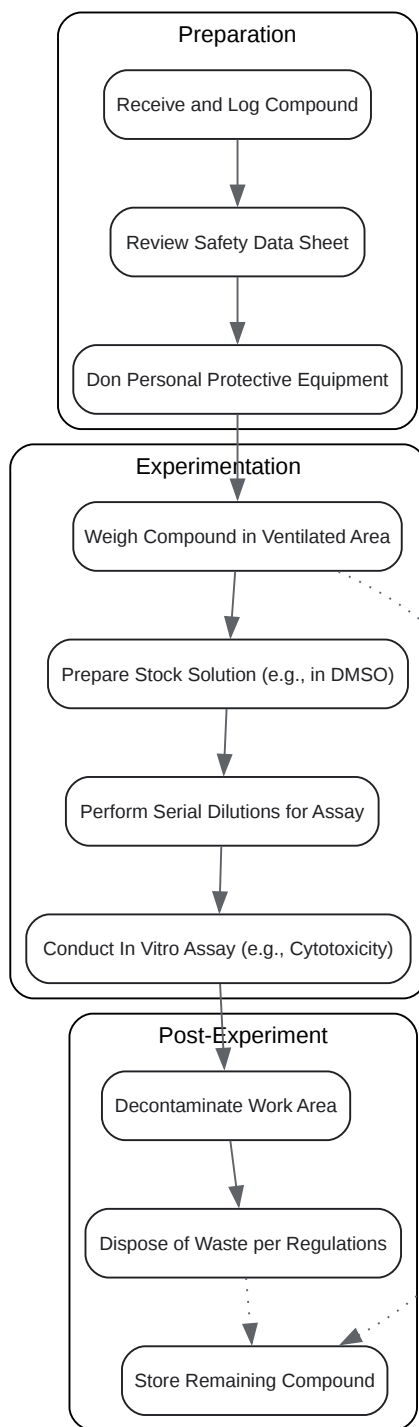
- **Isoboonein acetate** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Equilibrate the **Isoboonein acetate** container to room temperature before opening.
- In a biological safety cabinet, weigh out a precise amount of **Isoboonein acetate** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the **Isoboonein acetate** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C.

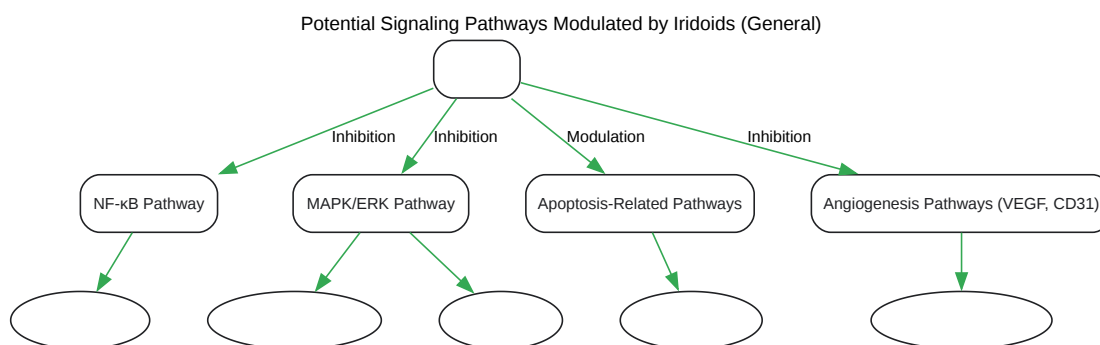
Visualizations

General Laboratory Workflow for Handling Isoboonein Acetate



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Caption: General workflow for handling a solid chemical compound.



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Caption: Generalized signaling pathways potentially affected by iridoids.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Iridoids: Research Advances in Their Phytochemistry, Biological Activities, and Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Potential Roles of Iridoid Glycosides and Their Underlying Mechanisms against Diverse Cancer Growth and Metastasis: Do They Have an Inhibitory Effect on Cancer Progression? - PMC [pmc.ncbi.nlm.nih.gov]

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